

# Physicochemical Properties of Gallium Citrate (Ga-67) Radiopharmaceutical: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Gallium citrate ga-67*

Cat. No.: *B1221372*

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This technical guide provides a comprehensive overview of the core physicochemical properties of the Gallium-67 (Ga-67) citrate radiopharmaceutical. It includes detailed data on its physical characteristics, formulation, and quality control parameters. The guide also outlines experimental protocols for key quality control tests and visualizes the mechanism of localization and a typical quality control workflow.

## Core Physicochemical and Radiochemical Properties

Gallium-67 citrate is a sterile, non-pyrogenic, aqueous solution of radioactive, essentially carrier-free Gallium-67 citrate intended for intravenous administration.<sup>[1]</sup> Its ability to localize in certain tumors and sites of inflammation has made it a valuable diagnostic agent in nuclear medicine for decades.<sup>[2][3]</sup>

## Physical and Radiochemical Data

The fundamental physical and radiochemical characteristics of Gallium-67 are summarized in the table below.

Property	Value
Physical Half-Life	78.26 - 78.3 hours[1][4][5]
Decay Mode	Electron Capture[4]
Principal Gamma Photon Energies (Abundance)	93.3 keV (35.7%), 184.6 keV (19.7%), 300.2 keV (16.0%)[1]
Radionuclidic Purity	≥ 99% <sup>67</sup> Ga at time of calibration[6]
Radiochemical Purity	≥ 97.0% as Gallium Citrate[7]
Specific Gamma Ray Constant	5.58 μC/kg-hr-MBq (0.80 R/hr-mCi) at 1 cm[1]

## Formulation and Excipients

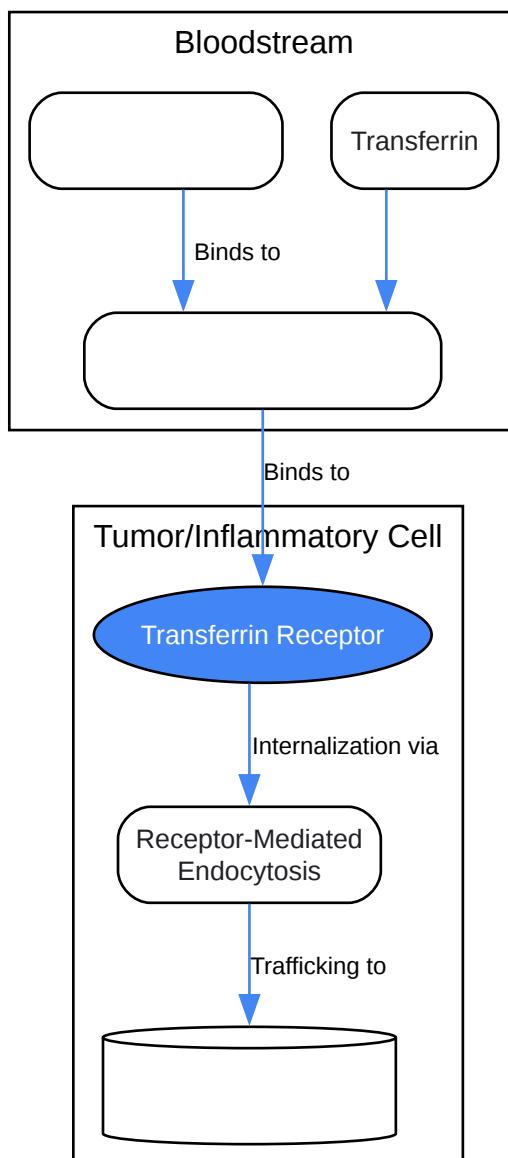
The formulation of Gallium-67 citrate injection is designed to be isotonic and suitable for intravenous use. The typical composition per milliliter is detailed in the following table.

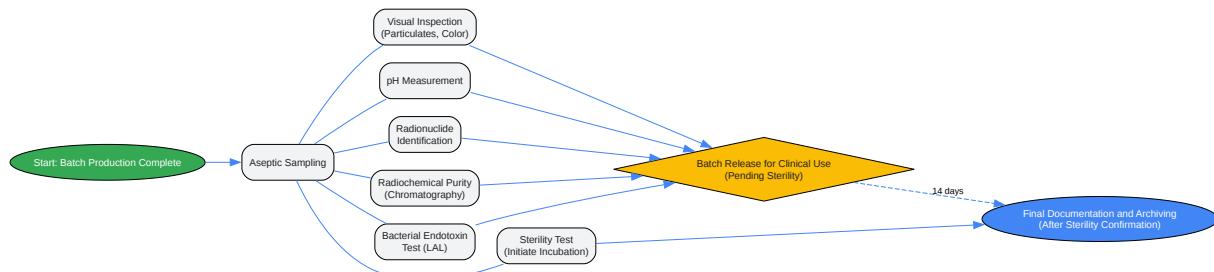
Component	Quantity per mL	Purpose
Gallium-67 Citrate	74 MBq (2 mCi) at calibration	Active Pharmaceutical Ingredient
Gallium Chloride Ga-67	8.3 - 9 ng	Starting material for citrate complex
Sodium Citrate Dihydrate	1.9 - 2 mg	Chelating Agent
Sodium Chloride	6.8 - 7.8 mg	Tonicity Adjusting Agent
Benzyl Alcohol	9 mg (0.9% v/v)	Preservative
Hydrochloric Acid / Sodium Hydroxide	As needed	pH Adjustment
pH of the final solution	4.5 - 8.0[1][4][8]	Ensure stability and physiological compatibility

## Mechanism of Localization

The localization of Gallium-67 citrate in tumors and inflammatory sites is a multi-step process, primarily driven by its chemical similarity to ferric iron ( $\text{Fe}^{3+}$ ).<sup>[2]</sup> This allows it to utilize the body's iron transport mechanisms.

After intravenous administration, Ga-67 rapidly binds to transferrin, a plasma protein responsible for iron transport.<sup>[2]</sup> This Ga-67-transferrin complex circulates in the bloodstream and is taken up by cells, particularly those with high metabolic activity and increased expression of transferrin receptors, such as tumor cells and inflammatory cells.<sup>[2][9][10]</sup> Once inside the cell, the gallium can be retained in lysosomes for an extended period.<sup>[2]</sup>





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